

Amdoxovir clinical trial viral load reduction

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Amdoxovir

CAS No.: 145514-04-1

Cat. No.: S518366

Get Quote

Viral Load Reduction Data

The following data comes from a Phase Ib/IIa randomized, double-blind, proof-of-concept study. Patients not on antiretroviral therapy, with HIV-1 RNA $\geq 5,000$ copies/mL, received one of the listed treatments twice daily for 10 days [1].

Table 1: Viral Load Change from Baseline after 10-Day Monotherapy and Combination Therapy

Treatment Regimen	Mean Change in Viral Load (\log_{10} copies/mL)
Placebo	+0.10
Zidovudine 200 mg	-0.69
Zidovudine 300 mg	-0.55
Amdoxovir 500 mg	-1.09
Amdoxovir 500 mg + Zidovudine 200 mg	-2.00
Amdoxovir 500 mg + Zidovudine 300 mg	-1.69

Source: Adapted from *Antivir Ther.* 2010;15(2):185–192 [1].

Table 2: Analysis of Combination Therapy vs. Monotherapy

Comparison	Statistical Outcome (P-value)
AMDX + ZDV (200 mg) vs. AMDX monotherapy (Mean VL decline)	P = 0.021
AMDX + ZDV (200 mg) vs. AMDX monotherapy (AUC _{VL})	P = 0.019

Source: Adapted from *Antivir Ther.* 2010;15(2):185–192 [1]. AUC_{VL}: Area under the virus depletion curve.

Experimental Protocol Details

For the key study cited above, the methodology was as follows [1]:

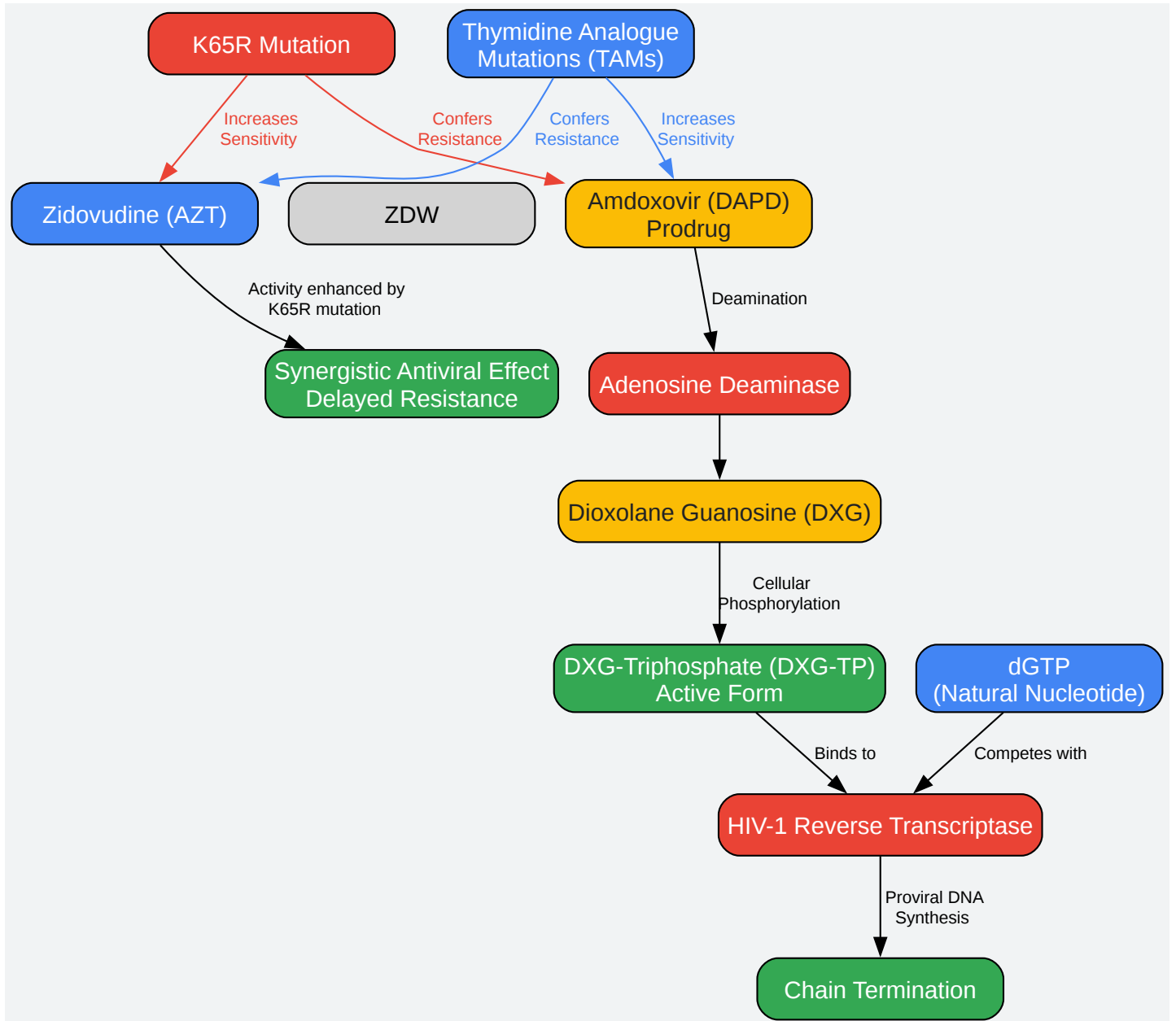
- **Study Design:** A Phase Ib/IIa randomized, double-blind, placebo-controlled study.
- **Patient Population:** HIV-1-infected adults who were not receiving antiretroviral therapy and had a plasma HIV-1 RNA level of $\geq 5,000$ copies/mL.
- **Treatment Groups:** Patients were randomized to receive twice-daily treatment for 10 days with one of the following regimens, with **amdoxovir** administration being blinded:
 - Placebo
 - Zidovudine 200 mg (open-label)
 - Zidovudine 300 mg (open-label)
 - **Amdoxovir** 500 mg
 - **Amdoxovir** 500 mg + Zidovudine 200 mg
 - **Amdoxovir** 500 mg + Zidovudine 300 mg
- **Primary Endpoints:** The mean change in viral load (\log_{10}) and the area under the virus depletion curve (AUC_{VL}) from baseline to day 10.
- **Safety Monitoring:** Laboratory and clinical safety assessments were performed throughout the study.

Mechanism of Action and Synergy

Amdoxovir is a prodrug that is rapidly converted to its active metabolite, dioxolane guanosine (DXG) [2]. DXG is then phosphorylated intracellularly to DXG-triphosphate (DXG-TP), which acts as a chain terminator, competing with the natural substrate dGTP for incorporation by HIV-1 reverse transcriptase [2] [3].

The observed synergy with zidovudine is thought to arise from their complementary resistance profiles. The **K65R** mutation, which can be selected by **amdoxovir**, has been shown to increase viral sensitivity to zidovudine. Conversely, zidovudine-resistant thymidine analog mutations (TAMs) can resensitize the virus to **amdoxovir**/DXG [1]. This bidirectional antagonism between resistance pathways helps delay or prevent the emergence of resistant virus when the two drugs are combined.

The diagram below illustrates the activation pathway of **amdoxovir** and its synergistic relationship with zidovudine at a mechanistic level.



[Click to download full resolution via product page](#)

Future Clinical Development Considerations

The combination of **amdoxovir** and zidovudine, potentially at a reduced dose of 200 mg to limit toxicity while maintaining efficacy, has been identified as a regimen that warrants further development for the treatment of HIV infection [1]. The combination showed a marked decrease in viral load variability compared to **amdoxovir** alone, suggesting a more consistent antiviral response [1] [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Antiviral activity and tolerability of amdoxovir with zidovudine in... [pmc.ncbi.nlm.nih.gov]
2. Amdoxovir - an overview | ScienceDirect Topics [sciencedirect.com]
3. In Vitro Combination of Amdoxovir and the Inosine ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Amdoxovir clinical trial viral load reduction]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b518366#amdoxovir-clinical-trial-viral-load-reduction>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com